

Application Notes and Protocols for Calculating IR-820 Concentration in Animal Studies

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Compound of Interest

Compound Name: IR-820

Cat. No.: B1672171

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to calculating and preparing **IR-820** concentrations for various preclinical applications, including near-infrared (NIR) fluorescence imaging and photothermal therapy (PTT) in animal models.

Properties and Considerations of IR-820

IR-820 is a cyanine dye with strong absorbance and fluorescence in the near-infrared spectrum, making it a valuable tool for in vivo imaging due to the deep tissue penetration of NIR light.[1][2][3] It is often considered an alternative to Indocyanine Green (ICG) due to its improved stability.[4][5][6]

Key Properties:

- **Molecular Weight:** Approximately 849.47 g/mol .[7]
- **Excitation and Emission:** While it has a peak excitation around 710 nm and emission around 820 nm (NIR-I), it exhibits a long emission tail into the NIR-II window (900-1700 nm), which allows for imaging with higher signal-to-background ratios.[7][8][9][10]
- **Serum Interaction:** The fluorescence intensity of **IR-820** is significantly enhanced in the presence of serum, primarily due to its binding with albumin.[11][12][13] This interaction also influences its pharmacokinetic profile.[14]

- Biocompatibility: Studies have shown that **IR-820** has good biocompatibility and can be excreted from the body, primarily through the hepatobiliary and renal systems.[\[11\]](#)[\[12\]](#)[\[15\]](#)

Experimental Applications and Recommended Concentrations

The optimal concentration of **IR-820** is application-dependent. Below is a summary of concentrations used in various published animal studies.

Application	Animal Model	Administration Route	Concentration	Injection Volume	Dosage	Citation
NIR-II Fluorescence Cerebrovascular Imaging	Mouse	Intravenous (IV)	0.5 mg/mL in PBS	200 µL	~5 mg/kg (for a 20g mouse)	[11] [12]
Pharmacokinetic Studies	Mouse	IV or Intraperitoneal (IP)	0.2 mM in PBS	100 µL	~1.7 mg/kg (for a 20g mouse)	[7]
Photothermal Therapy (Tumor)	Mouse	Intramuscular (IM)	2 mg/mL in PBS	100 µL	~10 mg/kg (for a 20g mouse)	[11] [16]
NIR-II Tumor Imaging	Mouse	Intravenous (IV)	75 µM	150 µL	~0.95 mg/kg (for a 20g mouse)	[15] [17]
Hindlimb Vascular Imaging	Mouse	Intravenous (IV)	N/A	100 µL	1.0 mg/kg	[18]
General In Vivo Imaging	Rat	Intravenous (IV)	N/A	N/A	0.24 mg/kg	[4] [19]

Protocol for Calculating IR-820 Concentration

This protocol provides a step-by-step guide to determine the appropriate concentration of **IR-820** for your specific animal study.

Step 1: Determine the Desired Dosage

The first step is to decide on the dosage of **IR-820** to be administered, typically expressed in milligrams per kilogram (mg/kg) of the animal's body weight. This can be determined from literature reporting similar applications (see table above) or through a pilot dose-response study.^[20]

Step 2: Weigh the Animal

Accurately weigh the animal to determine its body weight in kilograms (kg).

Step 3: Calculate the Total Mass of IR-820 to Inject

Use the following formula:

$$\text{Total Mass of IR-820 (mg)} = \text{Dosage (mg/kg)} \times \text{Animal Weight (kg)}$$

Example: For a 1.0 mg/kg dosage in a 25g (0.025 kg) mouse: Total Mass of **IR-820** = 1.0 mg/kg * 0.025 kg = 0.025 mg

Step 4: Determine the Injection Volume

The injection volume is dependent on the administration route and animal size. For mice, intravenous injections via the tail vein are typically limited to 100-200 μL .^{[7][11]}

Step 5: Calculate the Required Concentration of the Stock Solution

Use the following formula:

$$\text{Concentration (mg/mL)} = \text{Total Mass of IR-820 (mg)} / \text{Injection Volume (mL)}$$

Example (continued): For an injection volume of 100 μL (0.1 mL): Concentration = 0.025 mg / 0.1 mL = 0.25 mg/mL

Step 6: Preparation of IR-820 Solution

- Weigh the required amount of powdered **IR-820**.
- Dissolve it in a suitable solvent. Phosphate-buffered saline (PBS) is commonly used for in vivo applications.^[7] For compounds with limited aqueous solubility, a small amount of DMSO

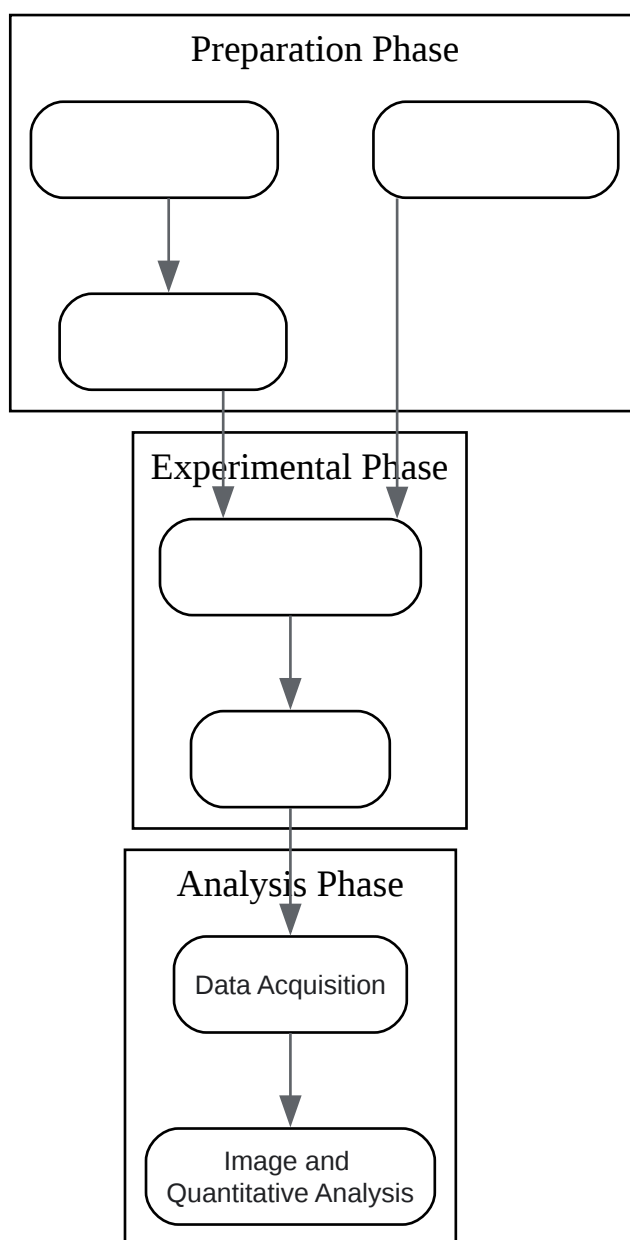
may be used initially, followed by dilution with PBS, though this should be tested for precipitation and potential toxicity.^[7]

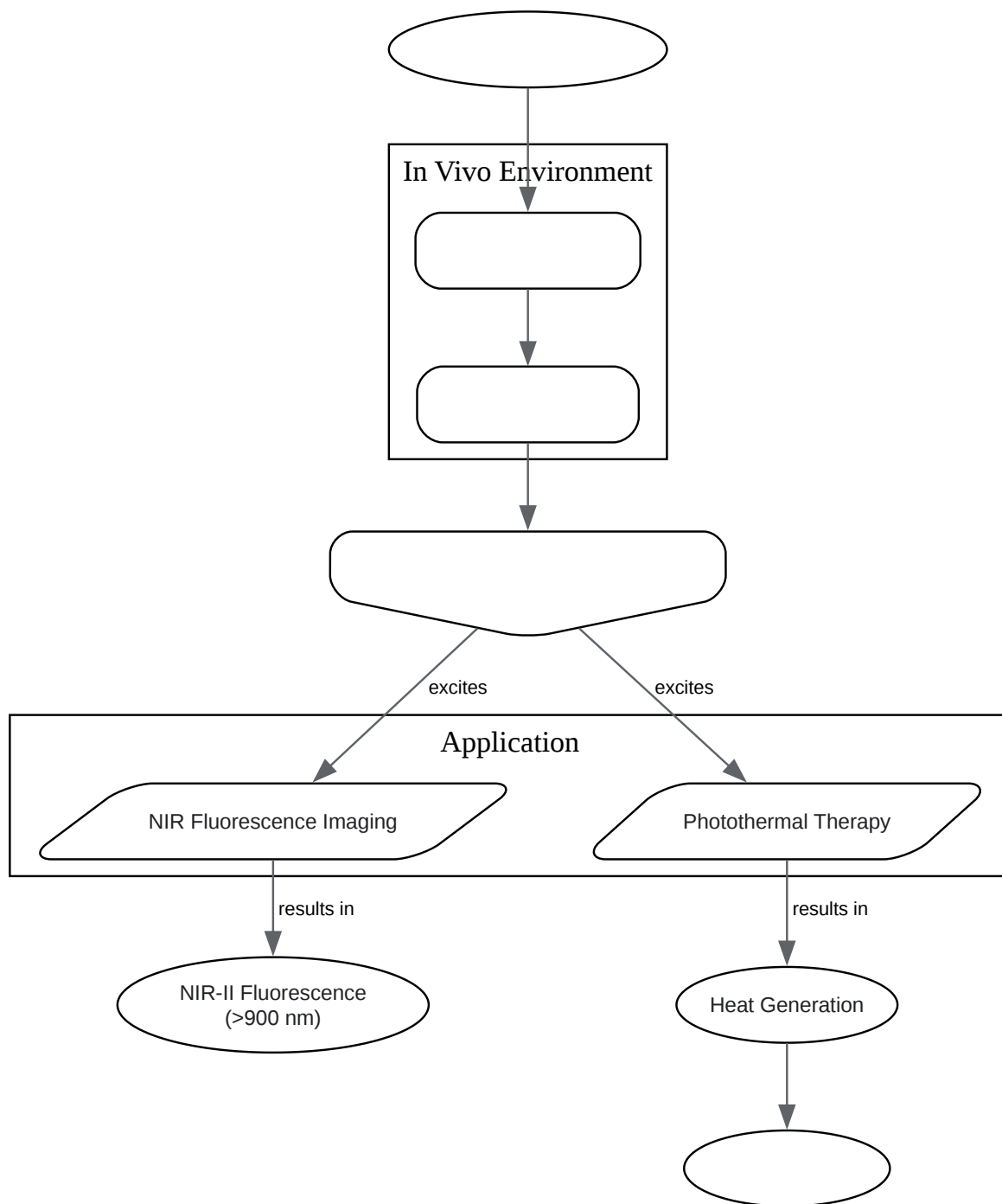
- Ensure the solution is well-mixed, for example, by vortexing.
- It is recommended to freshly prepare the **IR-820** solution before injection.^[7]

Experimental Workflow and Signaling Pathway Diagrams

Experimental Workflow for In Vivo Imaging

The following diagram illustrates a typical workflow for an in vivo imaging experiment using **IR-820**.





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